

Triptotriterpenic Acid C: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Triptotriterpenic acid C*

Cat. No.: *B1259856*

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Abstract

Triptotriterpenic acid C, a naturally occurring ursolic-type pentacyclic triterpenoid, has garnered significant interest within the scientific community for its potential therapeutic applications, particularly in oncology. Isolated from the roots of *Tripterygium wilfordii* Hook.f., a plant with a long history in traditional Chinese medicine, this compound exhibits promising biological activities. This technical guide provides a detailed overview of **Triptotriterpenic acid C**, encompassing its fundamental chemical properties, experimental protocols for its isolation and analysis, and an exploration of its mechanism of action, with a focus on its pro-apoptotic effects on cancer cells.

Compound Profile

Triptotriterpenic acid C is identified by the CAS number 123914-32-9 and possesses the molecular formula $C_{30}H_{48}O_4$.^{[1][2][3]} Its structure is characterized by a pentacyclic core, a common feature among bioactive triterpenoids.

Property	Value	Reference
CAS Number	123914-32-9	[1][2][3]
Molecular Formula	C ₃₀ H ₄₈ O ₄	[1][2][3]
Molecular Weight	472.70 g/mol	[2]
IUPAC Name	(3β,22α)-3,22-dihydroxyurs-12-en-30-oic acid	
Synonyms	Tripterygic acid A	
Appearance	Powder	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]
Storage	Store at -20°C, protect from light	

Biological Activity and Mechanism of Action

Current research indicates that **Triptotriterpenic acid C**'s primary therapeutic potential lies in its anticancer properties, which are largely attributed to its ability to induce apoptosis in cancer cells. While the precise signaling cascades are still under active investigation, evidence suggests the involvement of key cellular pathways that regulate cell death and survival.

Induction of Apoptosis

Apoptosis, or programmed cell death, is a crucial process for maintaining tissue homeostasis, and its dysregulation is a hallmark of cancer. **Triptotriterpenic acid C** is believed to trigger the intrinsic apoptotic pathway, which is initiated from within the cell, primarily through the mitochondria.

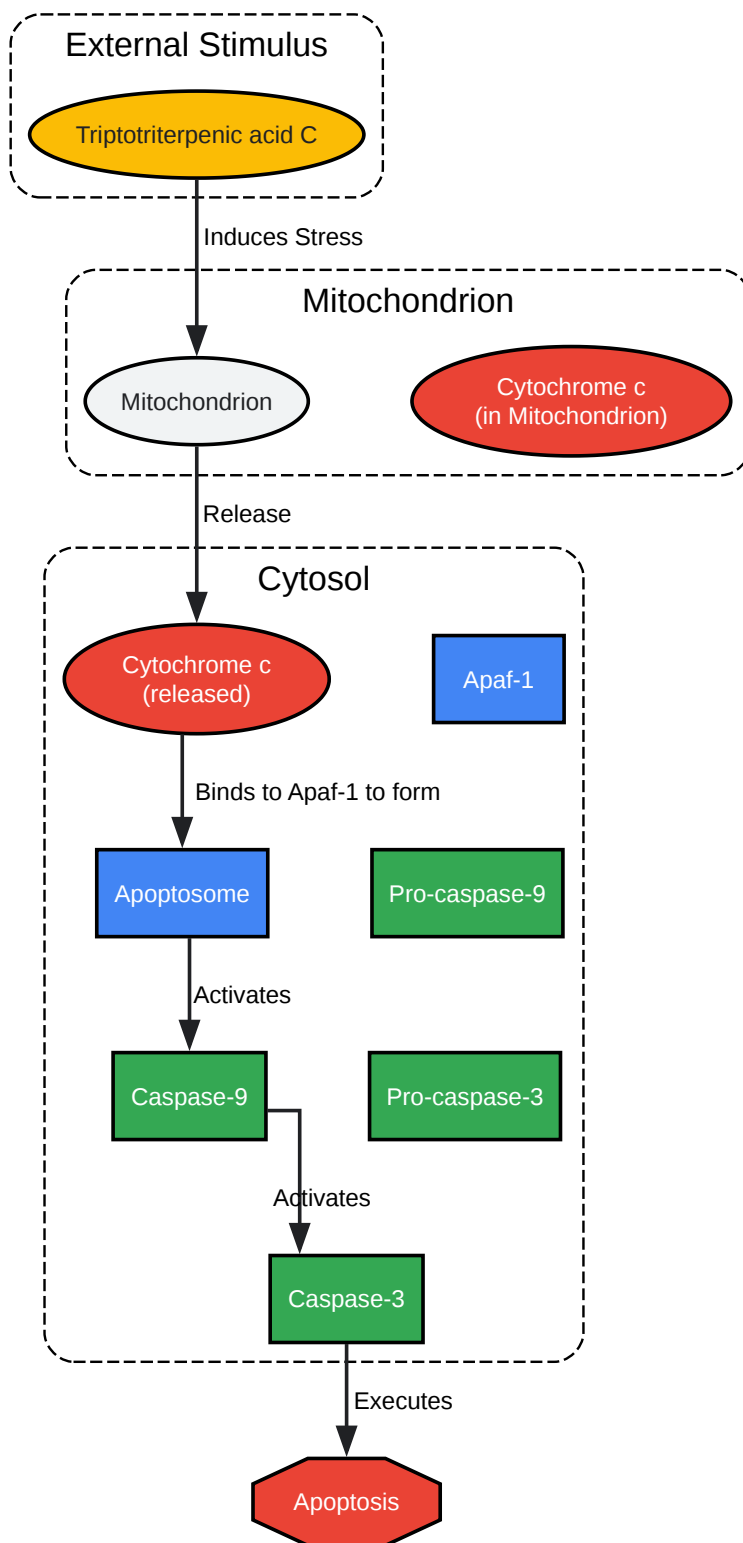
The proposed mechanism involves the following key steps:

- Mitochondrial Outer Membrane Permeabilization (MOMP): **Triptotriterpenic acid C** is thought to induce stress on the mitochondria, leading to the permeabilization of its outer

membrane.

- **Cytochrome c Release:** This permeabilization results in the release of cytochrome c from the mitochondrial intermembrane space into the cytosol.
- **Apoptosome Formation:** In the cytosol, cytochrome c binds to Apoptotic protease-activating factor 1 (Apaf-1), triggering the formation of the apoptosome.
- **Caspase Activation:** The apoptosome then recruits and activates pro-caspase-9, which in turn activates executioner caspases such as caspase-3.
- **Execution of Apoptosis:** Activated executioner caspases cleave a multitude of cellular substrates, leading to the characteristic morphological and biochemical hallmarks of apoptosis, including DNA fragmentation and cell shrinkage.

Proposed Intrinsic Apoptosis Pathway of Triptotriterpenic Acid C

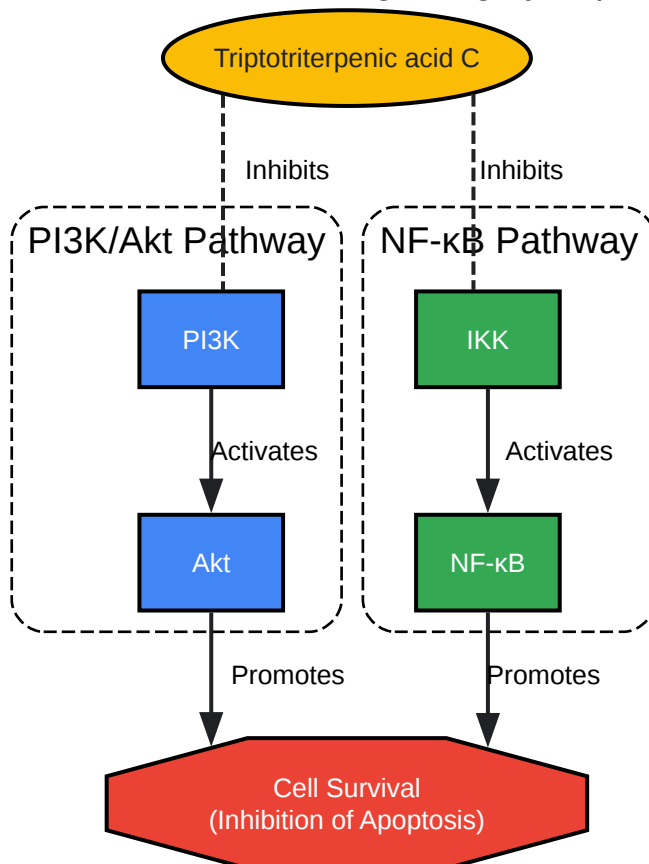
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Modulation of Signaling Pathways

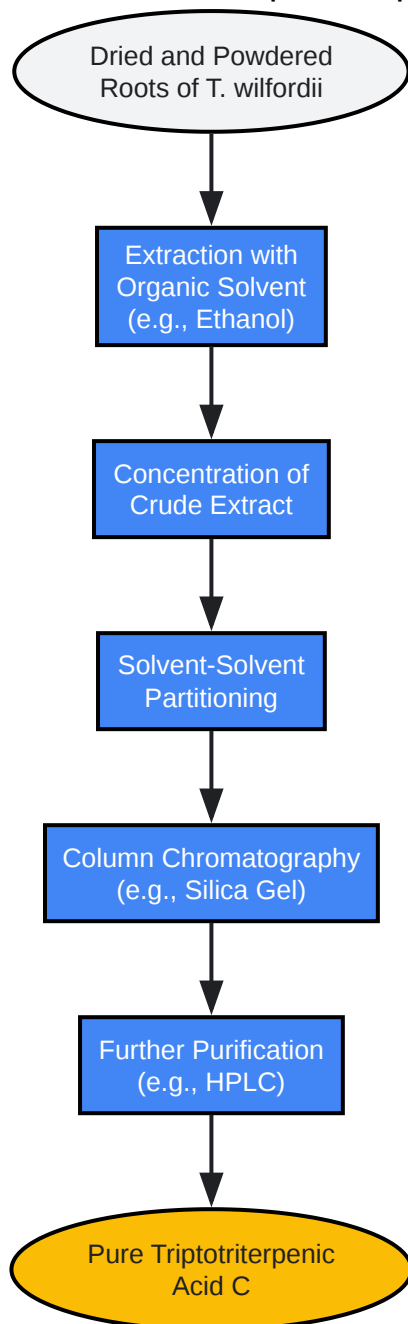
The pro-apoptotic activity of **Triptotriterpenic acid C** is likely regulated by its influence on critical intracellular signaling pathways. While specific studies on **Triptotriterpenic acid C** are ongoing, research on related triterpenoids suggests that the PI3K/Akt and NF- κ B pathways are probable targets.

- **PI3K/Akt Pathway:** The Phosphatidylinositol 3-kinase (PI3K)/Akt signaling pathway is a key regulator of cell survival, proliferation, and growth. Its constitutive activation is common in many cancers, promoting cell survival and inhibiting apoptosis. Triterpenoids have been shown to inhibit this pathway, thereby sensitizing cancer cells to apoptotic signals.
- **NF- κ B Pathway:** The Nuclear Factor-kappa B (NF- κ B) pathway plays a crucial role in inflammation, immunity, and cell survival. In cancer, aberrant NF- κ B activation contributes to tumor progression by promoting the expression of anti-apoptotic genes. Inhibition of this pathway by compounds like **Triptotriterpenic acid C** can restore the normal apoptotic process.

Potential Modulation of Pro-Survival Signaling by Triptotriterpenic Acid C



Workflow for Isolation of Triptotriterpenic Acid C



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